A Comparative Spectroscopic Guide to C-2 Substituted Thiazole-5-Carboxylic Acids

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Compound of Interest

Compound Name:	*2-Pentylthiazole-5-carboxylic acid*
CAS No.:	*30709-71-8*
Cat. No.:	*B3051052*

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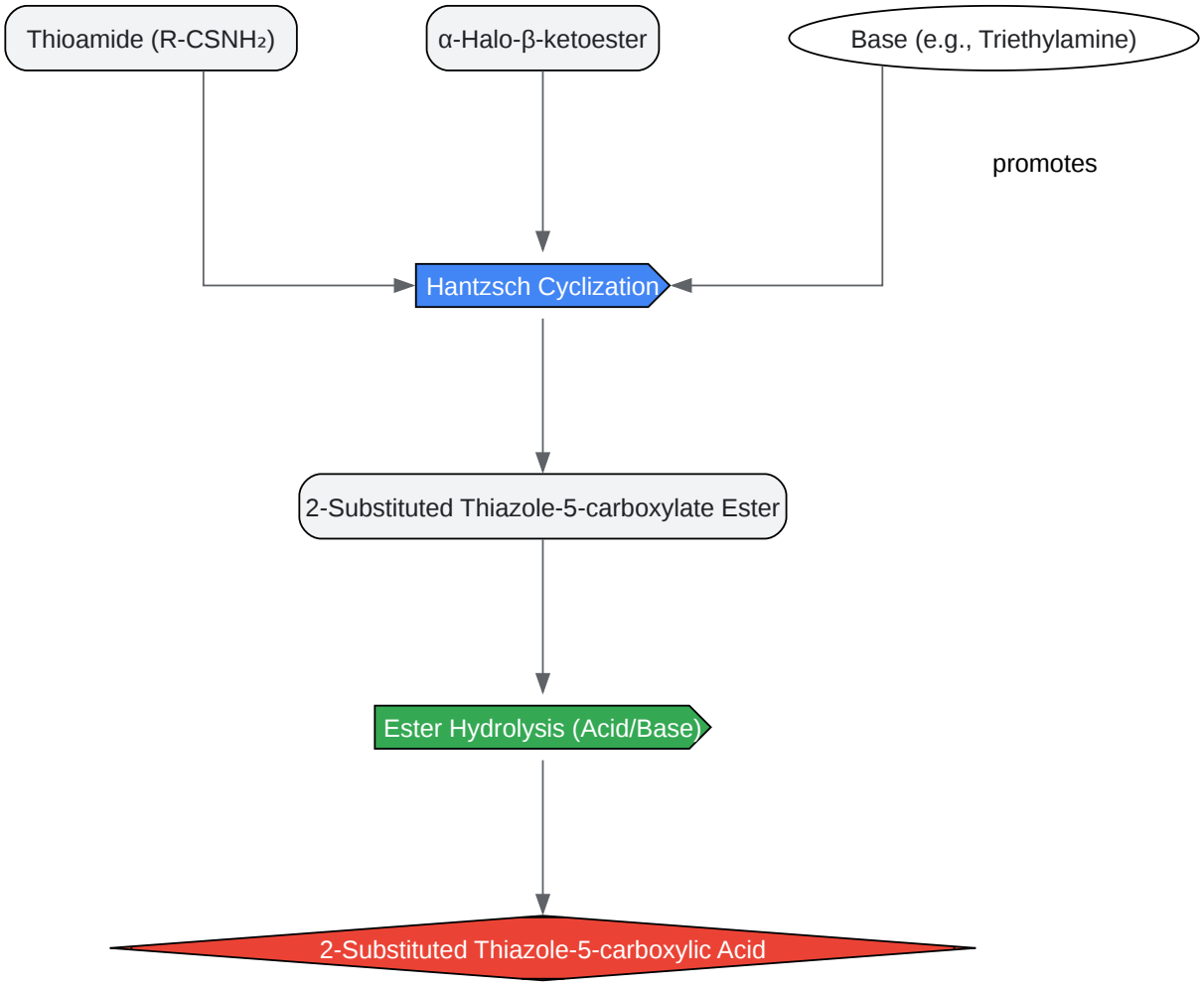
This guide provides an in-depth spectroscopic comparison of C-2 substituted thiazole-5-carboxylic acids, a class of heterocyclic compounds paramount in medicinal chemistry and drug development.[1] As scaffolds in numerous pharmaceuticals, their precise characterization is non-negotiable. Herein, we move beyond mere data reporting to dissect the causal relationships between the electronic nature of substituents at the C-2 position and the resultant spectroscopic signatures. By understanding these structure-spectra correlations, researchers can more efficiently elucidate and confirm the structures of novel derivatives.

The Architectural Blueprint: Synthesis and Experimental Design

The reliable synthesis of the target compounds is the foundation of any spectroscopic study. The Hantzsch thiazole synthesis remains a robust and widely adopted method for creating the core thiazole ring structure.[2][3] This typically involves the condensation of an α-haloketone with a thioamide. For our comparative analysis, a representative set of substituents is chosen for the C-2 position to span a range of electronic effects: from electron-donating groups (EDGs) like amino (-NH_2) and methyl (-CH_3) to electron-withdrawing groups (EWGs) such as chloro (-

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Cl) and nitro (-NO_2). This selection allows for a systematic evaluation of their influence on the molecule's spectroscopic properties.



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Caption: General workflow for the synthesis of C-2 substituted thiazole-5-carboxylic acids.

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Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Electronic Environment

NMR spectroscopy is arguably the most powerful tool for the unambiguous structural elucidation of organic molecules.[4][5] The chemical shift of a nucleus is exquisitely sensitive to its local electronic environment, which is directly modulated by the substituent at the C-2 position.

Experimental Protocol: ^{1}H and ^{13}C NMR

- Sample Preparation: Accurately weigh 5-10 mg of the thiazole-5-carboxylic acid derivative. Dissolve the sample in 0.6-0.8 mL of a suitable deuterated solvent, such as DMSO-d_6, which can solubilize both the carboxylic acid and the thiazole ring.
- Instrumentation: Acquire spectra on a 400 MHz or higher field NMR spectrometer.
- ^{1}H NMR Acquisition: Obtain a standard proton spectrum using a 90° pulse angle, a spectral width of approximately 16 ppm, and a relaxation delay of 2-5 seconds.
- ^{13}C NMR Acquisition: Obtain a proton-decoupled carbon spectrum. An acquisition time of 1-2 seconds and a relaxation delay of 2-5 seconds are typical. A sufficient number of scans should be acquired to achieve an adequate signal-to-noise ratio.
- Data Processing: Process the raw data (FID) by applying a Fourier transform. Reference the spectra using the residual solvent peak (e.g., DMSO-d_6 at 2.50 ppm for ^{1}H and 39.52 ppm for ^{13}C).

Comparative NMR Data

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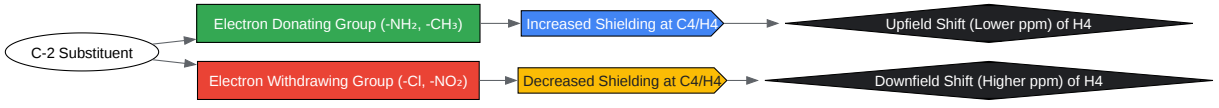
C-2 Substituent (R)	δ H4 (ppm)	δ C2 (ppm)	δ C4 (ppm)	δ C5 (ppm)	δ COOH (ppm)
-H	~8.45	~155	~145	~128	~13.0
-CH_3 (EDG)	~8.20	~165	~144	~127	~13.0
-NH_2 (EDG)	~7.85	~170	~142	~125	~12.8
-Cl (EWG)	~8.60	~152	~147	~129	~13.2

Note: These are representative values. Actual shifts can vary based on solvent and concentration.

Analysis and Interpretation

The electronic character of the C-2 substituent creates a predictable trend in the chemical shifts of the thiazole ring nuclei.

- H4 Proton: The proton at the C-4 position is particularly diagnostic. Electron-donating groups (EDGs) like -NH_2 and -CH_3 increase electron density at C-4 through resonance and inductive effects, causing the H4 nucleus to be more shielded and thus resonate at a lower chemical shift (upfield). Conversely, electron-withdrawing groups (EWGs) like -Cl deshield the H4 proton, shifting its resonance downfield.[6][7]
- C2 Carbon: The chemical shift of the C-2 carbon is directly influenced by the attached substituent. The highly electronegative nitrogen in an amino group causes a significant downfield shift to ~170 ppm.
- COOH Proton: The carboxylic acid proton is typically a broad singlet at high chemical shift (~13 ppm) and is less affected by the C-2 substituent.



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Caption: Influence of C-2 substituent electronics on the ^{1}H NMR chemical shift of the H4 proton.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and effective method for confirming the presence of key functional groups, primarily the carboxylic acid moiety and vibrations within the thiazole ring.[8][9]

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR

- Sample Preparation: Place a small amount (1-2 mg) of the solid sample directly onto the ATR crystal.
- Data Acquisition: Apply pressure to ensure good contact between the sample and the crystal. Collect the spectrum, typically by co-adding 16 or 32 scans over a range of 4000-400 cm^{-1}.
- Background Correction: A background spectrum of the clean, empty ATR crystal should be recorded and automatically subtracted from the sample spectrum.

Comparative IR Data

C-2 Substituent (R)	ν(O-H) cm^{-1} (broad)	ν(C=O) cm^{-1}	Thiazole Ring Vibrations cm^{-1}
-H	2500-3300	~1705	~1580, ~1420
-CH_3 (EDG)	2500-3300	~1700	~1585, ~1425
-NH_2 (EDG)	2500-3300 (N-H overlaps)	~1695	~1600, ~1430
-Cl (EWG)	2500-3300	~1715	~1575, ~1415

Analysis and Interpretation

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- Carboxylic Acid Group: The two most prominent features of the carboxylic acid are the extremely broad O-H stretch from 2500-3300 cm^{-1} due to hydrogen bonding, and the sharp, strong C=O (carbonyl) stretch.[8]

- C=O Stretch: The position of the carbonyl band is sensitive to the electronic effect of the C-2 substituent. EDGs donate electron density to the ring system, which can slightly weaken the C=O double bond, lowering its stretching frequency (a shift to lower wavenumber). EWGs, in contrast, pull electron density away, strengthening the C=O bond and increasing its stretching frequency.[10]

- Thiazole Ring: The characteristic C=N and C=C stretching vibrations of the thiazole ring typically appear in the 1600-1400 cm^{-1} region.

UV-Visible Spectroscopy: Mapping Electronic Transitions

UV-Vis spectroscopy provides insight into the conjugated π-electron system of the thiazole ring. The absorption of UV light promotes electrons from a π bonding orbital to a π* antibonding orbital.

Experimental Protocol: UV-Vis Spectroscopy

- Sample Preparation: Prepare a stock solution of the compound in a UV-transparent solvent (e.g., ethanol or acetonitrile) at a known concentration (e.g., 1 mg/mL). Create a dilute solution (e.g., 10 µg/mL) from the stock solution.

- Data Acquisition: Use a dual-beam UV-Vis spectrophotometer. Fill one quartz cuvette with the solvent to serve as a blank and the other with the sample solution.

- Spectrum Recording: Scan the sample from approximately 400 nm down to 200 nm to record the absorption spectrum and identify the wavelength of maximum absorbance (λ_max).

Comparative UV-Vis Data

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C-2 Substituent (R)	λ_max (nm)	Molar Absorptivity (ε)
-H	~270	Moderate
-CH_3 (EDG)	~275	Moderate-High
-NH_2 (EDG)	~295	High
-Cl (EWG)	~272	Moderate

Analysis and Interpretation

The position of λ_max is directly related to the energy gap between the highest occupied molecular orbital (HOMO) and the lowest unoccupied molecular orbital (LUMO).

- Bathochromic Shift: Electron-donating groups, especially those that can participate in resonance like -NH_2, extend the conjugated system. This raises the energy of the HOMO and lowers the energy of the LUMO, decreasing the HOMO-LUMO gap. A smaller energy gap requires lower energy (longer wavelength) light for the electronic transition, resulting in a shift of λ_max to a longer wavelength, known as a bathochromic or red shift.[11][12]

- Hypsochromic Shift: Strong electron-withdrawing groups can sometimes slightly increase the HOMO-LUMO gap, leading to a small shift to shorter wavelengths (a hypsochromic or blue shift), although this effect is often less pronounced than the bathochromic shifts from EDGs.[13]

Mass Spectrometry: Determining Mass and Fragmentation

Mass spectrometry (MS) is essential for confirming the molecular weight of the synthesized compounds and can provide structural information through analysis of fragmentation patterns.[14]

Experimental Protocol: Electrospray Ionization (ESI)-MS

- Sample Preparation: Prepare a dilute solution of the sample (approx. 10-50 µg/mL) in a suitable solvent like methanol or acetonitrile. A small amount of formic acid may be added to promote protonation.

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- Infusion: Infuse the sample solution directly into the ESI source of the mass spectrometer at a low flow rate (e.g., 5-10 µL/min).
- Data Acquisition: Acquire the mass spectrum in positive ion mode to observe the protonated molecule $[M+H]^+$.

Comparative Mass Spectrometry Data

C-2 Substituent (R)	Molecular Formula	Exact Mass (Da)	Observed $[M+H]^+$ (m/z)	Key Fragment Ions (m/z)
-H	$C_4H_3NO_2S$	128.99	129.99	84 (loss of COOH)
$-CH_3$	$C_5H_5NO_2S$	143.00	144.01	98 (loss of COOH)
$-NH_2$	$C_4H_4N_2O_2S$	144.00	145.01	99 (loss of COOH)
-Cl	$C_4H_2ClNO_2S$	162.95	163.96	118/120 (loss of COOH)

Analysis and Interpretation

- Molecular Ion: The primary piece of information is the m/z value of the protonated molecular ion, $[M+H]^+$, which confirms the molecular weight of the compound.
- Fragmentation Patterns: The thiazole ring is relatively stable, but characteristic fragmentation pathways can be observed. A common initial fragmentation is the loss of the carboxylic acid group (45 Da), providing a key diagnostic peak. The subsequent fragmentation of the remaining thiazole ring will then be influenced by the nature of the C-2 substituent.[15]

Conclusion

The spectroscopic characterization of C-2 substituted thiazole-5-carboxylic acids is a multi-faceted process where each analytical technique provides a unique and complementary piece of the structural puzzle. As demonstrated, the electronic properties of the substituent at the C-2 position systematically and predictably influence the NMR chemical shifts, the vibrational

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frequencies in the IR spectrum, the electronic transitions observed in the UV-Vis spectrum, and the fragmentation patterns in mass spectrometry. A thorough understanding of these correlations empowers researchers to confidently identify and characterize novel thiazole derivatives, accelerating the journey from molecular design to functional application.

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